

# An In-Depth Technical Guide to 1,3-Dimethylimidazolidine

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## Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

Cat. No.: B15366825

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## Introduction

**1,3-Dimethylimidazolidine** is a cyclic diamine that serves as a fundamental scaffold in medicinal chemistry and organic synthesis. Its unique structural and electronic properties, including its potential for ring-chain tautomerism, make it an intriguing building block for the development of novel therapeutic agents and specialized chemical applications. This technical guide provides a comprehensive overview of **1,3-Dimethylimidazolidine**, including its synonyms, chemical and physical properties, a detailed experimental protocol for its synthesis, and an exploration of the biological activities and therapeutic potential of the broader imidazolidine class of compounds.

## Synonyms and Identifiers

A clear identification of chemical compounds is crucial for accurate research and communication. The following table summarizes the various names and identifiers for **1,3-Dimethylimidazolidine**.

Identifier Type	Value
IUPAC Name	1,3-dimethylimidazolidine
CAS Number	14103-77-6
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub>
Depositor-Supplied Synonyms	1,3-dimethyl-imidazolidine, N,N'-Dimethylimidazolidine
Database Identifiers	SCHEMBL132482, SCHEMBL1231170, DB-328746

## Physicochemical and Spectral Data

Understanding the physicochemical and spectral properties of **1,3-Dimethylimidazolidine** is essential for its application in experimental settings. The following tables provide a summary of key quantitative data.

Table 1: Physicochemical Properties

Property	Value
Molecular Weight	100.16 g/mol
Density	0.903 g/mL
Boiling Point	107-132 °C
Flash Point	8 °C

Table 2: Spectral Data Summary

Spectroscopy Type	Key Data Points
$^{13}\text{C}$ NMR	Spectral data available in literature[1]
$^{15}\text{N}$ NMR	Spectral data available in literature[1]
GC-MS	Mass spectral data available[1]
Infrared (IR)	Infrared spectral data available[1]

## Experimental Protocol: Synthesis of 1,3-Dimethylimidazolidine

The synthesis of **1,3-Dimethylimidazolidine** can be achieved through the condensation reaction of N,N'-dimethylethylenediamine with formaldehyde. This reaction proceeds readily to form the cyclic imidazolidine ring structure. A related, documented procedure for the synthesis of **1,3-dimethylimidazolidine-2-thione** involves the reaction of N,N'-dimethylethylenediamine, formaldehyde, and sulfur in a one-step process[2]. By omitting sulfur, the synthesis is directed towards the formation of **1,3-Dimethylimidazolidine**.

Reaction Scheme:



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Figure 1: Synthesis of **1,3-Dimethylimidazolidine**.

Materials:

- N,N'-Dimethylethylenediamine
- Formaldehyde (37% aqueous solution)
- Anhydrous potassium carbonate or another suitable drying agent
- An appropriate organic solvent (e.g., dichloromethane or diethyl ether)
- Standard laboratory glassware for reaction, extraction, and distillation

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve N,N'-dimethylethylenediamine in a suitable organic solvent.
- **Addition of Formaldehyde:** Slowly add an equimolar amount of formaldehyde solution to the stirred solution of the diamine at room temperature. The reaction is typically exothermic, and cooling may be necessary to maintain a controlled temperature.
- **Reaction Time:** Stir the reaction mixture at room temperature for several hours or until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete, separate the organic layer. Wash the organic layer with water to remove any unreacted formaldehyde and other water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent like potassium carbonate.
- **Purification:** Filter off the drying agent and remove the solvent under reduced pressure. The resulting crude product can be purified by distillation to obtain pure **1,3-Dimethylimidazolidine**.

## Ring-Chain Tautomerism

A significant feature of the **1,3-Dimethylimidazolidine** scaffold is its potential to exist in equilibrium between a cyclic (ring) form and an acyclic (chain) form. This phenomenon, known as ring-chain tautomerism, is influenced by factors such as solvent, temperature, and the presence of substituents. The equilibrium involves the reversible intramolecular addition of one

of the nitrogen atoms to the iminium ion intermediate formed from the other nitrogen and the methylene bridge. Understanding this tautomerism is critical in drug design, as the different forms may exhibit distinct biological activities and metabolic fates.[3]



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Figure 2: Ring-Chain Tautomerism of **1,3-Dimethylimidazolidine**.

## Biological and Medicinal Chemistry Applications

While specific studies on the biological activity of **1,3-Dimethylimidazolidine** are limited, the broader class of imidazolidine derivatives has been extensively investigated for its therapeutic potential across various disease areas. The imidazolidine scaffold is considered a "privileged" structure in medicinal chemistry due to its ability to interact with multiple biological targets.

Table 3: Reported Biological Activities of Imidazolidine Derivatives

Biological Activity	Description
Schistosomicidal	Imidazolidine derivatives have shown in vitro activity against the adult worms of <i>Schistosoma mansoni</i> , the parasite responsible for schistosomiasis. <a href="#">[4]</a> <a href="#">[5]</a>
Anti-inflammatory & Analgesic	Certain substituted imidazolidine derivatives have demonstrated significant anti-inflammatory and analgesic properties in in vivo studies. <a href="#">[1]</a>
Anticancer	Various imidazolidine-containing compounds have been synthesized and evaluated for their anticancer activity, with some showing promising results against different cancer cell lines. <a href="#">[2]</a>
Anticoagulant	Some imidazolidine-2,4-dione and 2-thioxoimidazolidin-4-one derivatives have been reported to exhibit anticoagulant properties. <a href="#">[6]</a>

The diverse biological activities of imidazolidine derivatives highlight the potential of **1,3-Dimethylimidazolidine** as a starting point for the design and synthesis of novel drug candidates. Its relatively simple structure allows for straightforward chemical modification to explore structure-activity relationships and optimize for specific therapeutic targets.

## Conclusion

**1,3-Dimethylimidazolidine** is a versatile chemical entity with a range of synonyms and well-defined physicochemical properties. Its synthesis from readily available starting materials is straightforward. The potential for ring-chain tautomerism and the established broad biological activity of the imidazolidine scaffold make **1,3-Dimethylimidazolidine** a compound of significant interest for researchers in drug discovery and development. Further investigation into the specific biological profile of **1,3-Dimethylimidazolidine** and its derivatives is warranted to fully exploit its therapeutic potential.

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